

Gas chromatography-mass spectrometry (GC-MS) analysis of "Cumyl-cbmica"

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Compound of Interest

Compound Name: Cumyl-cbmica

Cat. No.: B10820644

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Application Note: GC-MS Analysis of Cumyl-cbmica

Introduction

Cumyl-cbmica (1-(cyclobutylmethyl)-N-(2-phenylpropan-2-yl)-1H-indole-3-carboxamide) is a synthetic cannabinoid receptor agonist that has been identified as a novel psychoactive substance (NPS).[1][2][3] As with other synthetic cannabinoids, its emergence on the illicit drug market necessitates robust analytical methods for its identification in seized materials and biological samples. Gas chromatography-mass spectrometry (GC-MS) is a powerful and widely used technique for the analysis of synthetic cannabinoids due to its high sensitivity and specificity.[4][5] This application note provides a detailed protocol for the GC-MS analysis of **Cumyl-cbmica**, intended for researchers, scientists, and drug development professionals.

Chemical Structure and Mass Spectrometry

The chemical structure of **Cumyl-cbmica** is provided below. Its molecular formula is $C_{23}H_{26}N_2O$, with a molecular weight of 346.5 g/mol.[6]

- IUPAC Name: 1-(cyclobutylmethyl)-N-(2-phenylpropan-2-yl)indole-3-carboxamide[3]
- CAS Number: 2571070-88-5[6]

Under electron ionization (EI) conditions in GC-MS, **Cumyl-cbmica** undergoes characteristic fragmentation, yielding specific ions that are crucial for its identification. While a complete, universally agreed-upon fragmentation pattern can vary slightly between instruments, some characteristic fragment ions have been reported.^[1]

Quantitative Data

The following table summarizes the key analytical data for the GC-MS analysis of **Cumyl-cbmica**.

Parameter	Value	Reference
Molecular Weight	346.5 g/mol	^[6]
Molecular Formula	C ₂₃ H ₂₆ N ₂ O	^[6]
Retention Time	Locked to tetracosane (9.258 min)	
Characteristic Fragment Ion (m/z)	144.0444	^[1]

Experimental Protocols

This section details the methodology for the GC-MS analysis of **Cumyl-cbmica**, including sample preparation and instrument parameters.

1. Sample Preparation

- For Herbal Blends:
 - Extract two grams of the herbal blend with 14 ml of acetonitrile (ACN).^[7]
 - After 10 minutes of ultrasonication, filter the extract.^[8]
 - Transfer 10 µl of the extract into a GC vial and evaporate to dryness under a stream of nitrogen.^[7]
 - Reconstitute the residue in 100 µl of dried ethyl acetate.^{[7][8]}

- For Powders:
 - Dissolve approximately 500 mg of the powder in 1 mL of methanol in a glass tube.[9]
 - Centrifuge the sample for 10 minutes at 1253 x g.[9]
 - Transfer 250 µl of the supernatant to a GC vial for analysis.[9]

2. GC-MS Instrumentation and Conditions

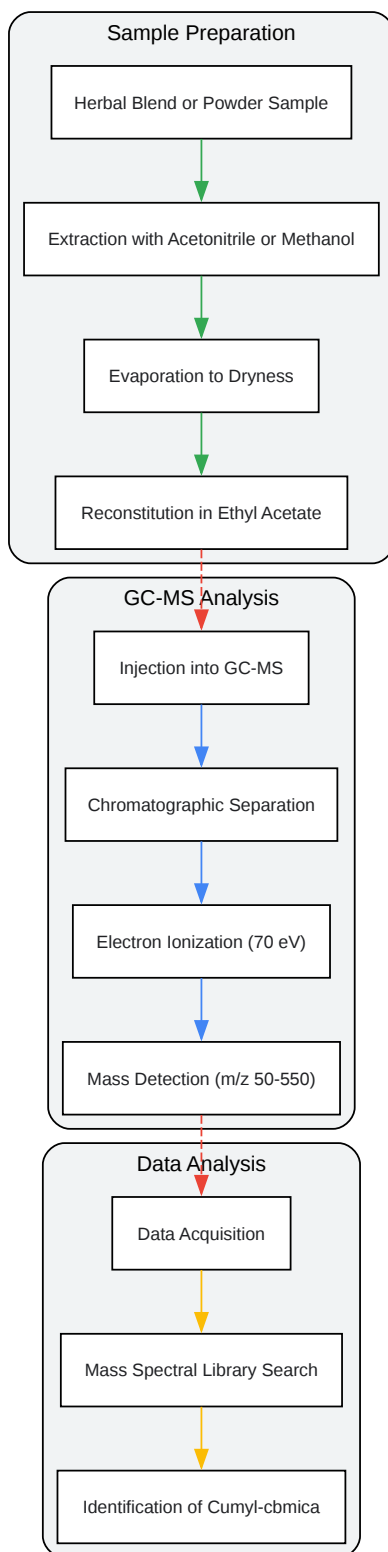
The following parameters are based on established methods for the analysis of synthetic cannabinoids and are suitable for **Cumyl-cbmica**.[\[5\]](#)[\[10\]](#)

Parameter	Condition
Gas Chromatograph	Agilent 7890B or equivalent [10]
Injector	Split mode (1:50), Temperature: 280 °C
Injection Volume	1 µl
Column	HP-1MS (100% dimethylpolysiloxane), 30 m x 0.25 mm i.d., 0.25 µm film thickness
Carrier Gas	Helium, Flow rate: 1.2 ml/min
Oven Program	Initial temperature 170 °C for 1 min, then ramp to 190 °C
Mass Spectrometer	JEOL JMS-Q1050 or equivalent [10]
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	280 °C
Quadrupole Temperature	180 °C
Scan Range	m/z 50-550 amu

Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **Cumyl-cbmica**.

GC-MS Analysis Workflow for Cumyl-cbmica



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